

# An In-depth Technical Guide to N'-Isonicotinoylnicotinohydrazide: Properties, Synthesis, and Characterization

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## Compound of Interest

Compound Name: *N'-(pyridine-4-carbonyl)pyridine-3-carbohydrazide*  
CAS No.: 15033-22-4  
Cat. No.: B2612695

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

N'-isonicotinoylnicotinohydrazide is a chemical compound belonging to the hydrazone class, characterized by the covalent linkage of an isonicotinoyl moiety to a nicotinohydrazide backbone. This molecule holds significant interest within the scientific community, particularly in the field of medicinal chemistry, due to its structural relationship to isoniazid, a cornerstone drug in the treatment of tuberculosis.[1][2] The exploration of isoniazid derivatives is a promising avenue for the development of new therapeutic agents with potentially enhanced efficacy or novel mechanisms of action. This guide provides a comprehensive overview of the known and projected properties of N'-isonicotinoylnicotinohydrazide, a detailed protocol for its synthesis, and methods for its thorough characterization.

## Chemical Properties and Structure

N'-isonicotinoylnicotinohydrazide is structurally defined by a pyridine-4-carbonyl group (isonicotinoyl) attached to the terminal nitrogen of nicotinic acid hydrazide. This arrangement results in a molecule with two pyridine rings, offering multiple sites for hydrogen bonding and potential interactions with biological targets.

SMILES (Simplified Molecular Input Line Entry System):

Based on the structures of its precursors, isonicotinohydrazide (C1=CN=CC=C1C(=O)NN) and nicotinic acid (C1=CC(=CN=C1)C(=O)O), the proposed canonical SMILES string for N'-isonicotinoylnicotinohydrazide is:

O=C(C1=CC=NC=C1)NNC(=O)C2=CC=NC=C2[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Molecular Formula: C<sub>12</sub>H<sub>10</sub>N<sub>4</sub>O<sub>2</sub>

Molecular Weight: 242.24 g/mol

## Physicochemical Properties

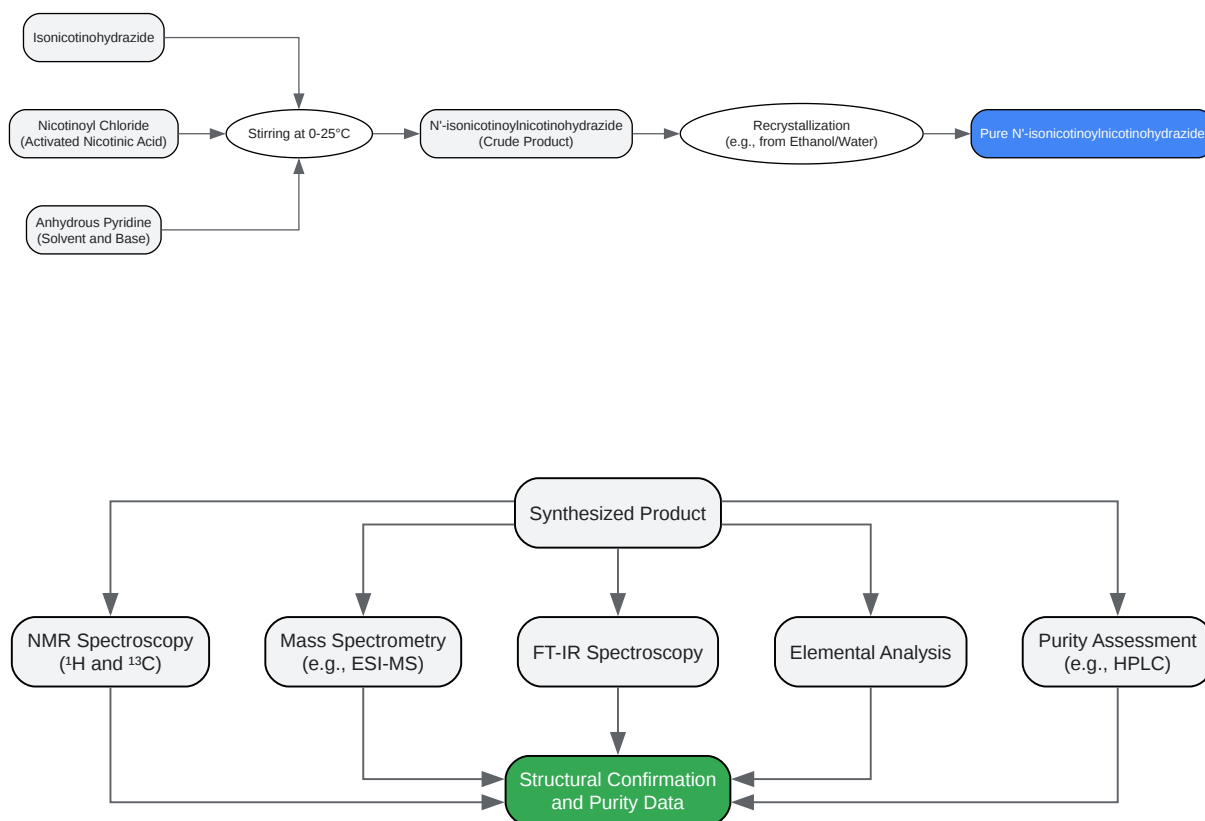
Direct experimental data for N'-isonicotinoylnicotinohydrazide is not readily available in the public domain. However, its properties can be estimated based on the known characteristics of its parent compounds, isonicotinohydrazide and nicotinic acid.

| Property      | Isonicotinohydrazide (Isoniazid)                    | Nicotinic Acid                                                  | N'-isonicotinoylnicotinohydrazide (Predicted)                                                                                       |
|---------------|-----------------------------------------------------|-----------------------------------------------------------------|-------------------------------------------------------------------------------------------------------------------------------------|
| Appearance    | Colorless, odorless, white crystalline powder[7]    | Odorless white crystalline powder[8]                            | White to off-white crystalline powder                                                                                               |
| Melting Point | 171.4 °C[1]                                         | 236-239 °C[3][9]                                                | Expected to be a high-melting solid, likely >200 °C                                                                                 |
| Solubility    | Soluble in water, slightly soluble in ethanol[1][7] | Slightly soluble in water, soluble in hot water and ethanol[10] | Predicted to have limited solubility in water and common organic solvents, potentially soluble in polar aprotic solvents like DMSO. |
| pKa           | 1.82[1]                                             | 4.85 (carboxyl), 2.07 (pyridine)                                | Expected to have multiple pKa values due to the two pyridine rings and the amide-like protons.                                      |

## Synthesis of N'-Isonicotinoylnicotinohydrazide

The synthesis of N'-isonicotinoylnicotinohydrazide can be achieved through the condensation reaction between isonicotinohydrazide and an activated form of nicotinic acid, a common method for the preparation of N-acylhydrazones.[11][12]

## Synthesis Workflow



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Caption: Analytical workflow for product characterization.

## Spectroscopic and Analytical Data

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - <sup>1</sup>H NMR: The proton NMR spectrum is expected to show characteristic signals for the protons on the two pyridine rings and the N-H protons of the hydrazide linkage. The chemical shifts and coupling patterns will be crucial for confirming the connectivity of the molecule.
  - <sup>13</sup>C NMR: The carbon NMR spectrum will display signals for the carbonyl carbons and the carbons of the two distinct pyridine rings.

- Mass Spectrometry (MS):
  - Electrospray ionization mass spectrometry (ESI-MS) should show a prominent peak corresponding to the protonated molecule  $[M+H]^+$  at  $m/z$  243.08, confirming the molecular weight.
- Fourier-Transform Infrared (FT-IR) Spectroscopy:
  - The IR spectrum is expected to show characteristic absorption bands for N-H stretching (around  $3200-3300\text{ cm}^{-1}$ ), C=O stretching of the amide groups (around  $1650-1680\text{ cm}^{-1}$ ), and C=N and C=C stretching of the pyridine rings.
- Elemental Analysis:
  - The elemental analysis should provide the percentage composition of Carbon, Hydrogen, and Nitrogen, which should be in close agreement with the calculated values for the molecular formula  $C_{12}H_{10}N_4O_2$ .
- High-Performance Liquid Chromatography (HPLC):
  - HPLC analysis can be used to determine the purity of the synthesized compound. A single sharp peak would indicate a high degree of purity.

## Potential Applications and Future Directions

Given its structural similarity to isoniazid, N'-isonicotinoylnicotinohydrazide is a prime candidate for investigation as an anti-tubercular agent. [13] Further research could focus on:

- In vitro and in vivo biological evaluation: Assessing its activity against various strains of *Mycobacterium tuberculosis*, including drug-resistant strains.
- Mechanism of action studies: Investigating whether it acts as a pro-drug and targets the same enzymes as isoniazid, such as InhA. [13]\*
- Structure-activity relationship (SAR) studies: Synthesizing and testing related analogs to optimize the biological activity and pharmacokinetic properties.

## Conclusion

This technical guide provides a foundational understanding of N'-isonicotinoylnicotinohydrazide, a molecule of significant interest in the field of medicinal chemistry. While direct experimental data is limited, this document outlines its predicted properties, a robust synthetic route, and a comprehensive plan for its characterization. The information presented herein is intended to serve as a valuable resource for researchers and scientists engaged in the design and development of novel therapeutic agents.

## References

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